

Application Note: Forced Degradation Studies of Rocuronium Bromide for Impurity Profiling

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Compound of Interest		
Compound Name:	3-Acetyl-17-deacetyl Rocuronium	
	Bromide	
Cat. No.:	B1146331	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Rocuronium bromide is a widely used, fast-acting, non-depolarizing neuromuscular blocking agent. As with any pharmaceutical compound, it is susceptible to degradation under various environmental conditions, leading to the formation of impurities that can impact its safety and efficacy. Regulatory bodies, such as the International Conference on Harmonisation (ICH), mandate forced degradation studies to understand the degradation pathways and to develop stability-indicating analytical methods. This application note provides a detailed protocol for conducting forced degradation studies on rocuronium bromide and for the subsequent analysis of its degradation products.

Forced degradation, or stress testing, involves subjecting the drug substance to conditions more severe than accelerated stability testing. These studies are crucial for:

- Elucidating the degradation pathways of the drug substance.
- Identifying the likely degradation products.
- Establishing the intrinsic stability of the molecule.
- Developing and validating a stability-indicating analytical method.



This document outlines the protocols for subjecting rocuronium bromide to hydrolytic (acidic and basic), oxidative, thermal, and photolytic stress conditions. It also details the analytical methodology for the separation and characterization of the resulting impurities.

Experimental Protocols Materials and Reagents

- Rocuronium Bromide Drug Substance
- · Hydrochloric Acid (HCl), 2M
- Sodium Hydroxide (NaOH), 2M
- Hydrogen Peroxide (H₂O₂), 3% and 1% (v/v)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Diammonium Hydrogen Phosphate
- · Orthophosphoric Acid
- Methanol (HPLC grade)
- Volumetric flasks, pipettes, and other standard laboratory glassware
- Reflux condenser
- Heating mantle or water bath
- UV chamber for photostability studies
- pH meter
- High-Performance Liquid Chromatography (HPLC) system with UV or Diode Array Detector (DAD)



• Liquid Chromatography-Mass Spectrometry (LC-MS) system for impurity identification

Preparation of Stock Solution

Prepare a stock solution of rocuronium bromide in a suitable solvent, such as a mixture of acetonitrile and water, at a concentration of 1 mg/mL. This stock solution will be used for all stress studies.

Forced Degradation Procedures

- To a suitable volume of the rocuronium bromide stock solution, add an equal volume of 2M HCl.
- Reflux the mixture for 12 hours.[1]
- After reflux, cool the solution to room temperature.
- Neutralize the solution with an appropriate volume of 2M NaOH.
- Dilute the resulting solution with the mobile phase to a suitable concentration for HPLC analysis.
- To a suitable volume of the rocuronium bromide stock solution, add an equal volume of 2M NaOH.
- Reflux the mixture for 12 hours.[1]
- After reflux, cool the solution to room temperature.
- Neutralize the solution with an appropriate volume of 2M HCl.
- Dilute the resulting solution with the mobile phase to a suitable concentration for HPLC analysis.
- To a suitable volume of the rocuronium bromide stock solution, add an equal volume of 3% H₂O₂.
- Reflux the mixture for 3 hours.[1]



- Alternatively, a milder condition of 1% H₂O₂ with reflux for 1 hour can be used.[2][3][4]
- After reflux, cool the solution to room temperature.
- Dilute the resulting solution with the mobile phase to a suitable concentration for HPLC analysis.
- Transfer a known amount of solid rocuronium bromide powder into a petri dish and place it in a hot air oven maintained at 135°C for 2.5 hours.[2][5][6][7]
- Alternatively, a solution of rocuronium bromide (0.5 mg/mL) can be heated in an oven at 105°C for 1 hour.[8]
- After the specified time, remove the sample and allow it to cool to room temperature.
- Dissolve and dilute the sample in the mobile phase to a suitable concentration for HPLC analysis.
- Expose a solution of rocuronium bromide to UV light at 254 nm for 3 hours.[2][5][6][7]
- A control sample should be kept in the dark under the same conditions.
- After exposure, dilute the sample with the mobile phase to a suitable concentration for HPLC analysis.

Analytical Methodology

A stability-indicating HPLC method is crucial for separating the degradation products from the parent drug.

- Column: Agilent H12 C18 (or equivalent)
- Mobile Phase: A mixture of 0.04M diammonium hydrogen phosphate buffer (pH adjusted to 8) and acetonitrile in a 50:50 (v/v) ratio.[2][5][6][7]
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 210 nm[2][5][6][7]







Injection Volume: 20 μL

• Column Temperature: Ambient

For the structural elucidation of the degradation products, LC-MS analysis is recommended. The mass-to-charge ratio (m/z) of the parent ion and its fragmentation pattern can provide valuable information for identifying the impurities.

Data Presentation

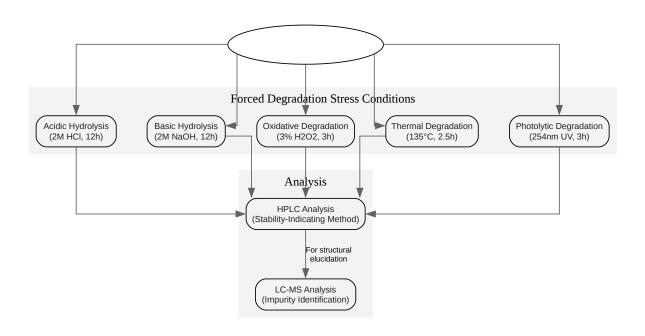
The quantitative results from the forced degradation studies should be summarized in a clear and concise table to facilitate comparison.



Stress Condition	Parameters	% Degradation of Rocuronium Bromide	Major Degradation Products Identified	Observations
Acidic Hydrolysis	2M HCl, 12h reflux	Significant Degradation	Two degradation products observed	Complete degradation of the parent drug was noted in some studies.[7]
Basic Hydrolysis	2M NaOH, 12h reflux	Significant Degradation	Five degradation products observed	Rocuronium bromide is highly unstable under basic conditions. [7]
Oxidative Degradation	3% H ₂ O ₂ , 3h reflux	Moderate Degradation	Oxidized impurity (N-ethanoyl- formamide derivative)	The morpholine ring is susceptible to oxidative cleavage.[2][3]
Thermal Degradation	135°C, 2.5h (solid)	Moderate Degradation	Impurity A (N-desallylrocuronium), Impurity C (17-desacetylrocuronium)	Degradation is also observed at lower temperatures over longer durations.[8]
Photolytic Degradation	254 nm UV light, 3h	Minor Degradation	Not specified in detail in the reviewed literature	Rocuronium bromide shows some sensitivity to UV light.

Visualizations Experimental Workflow

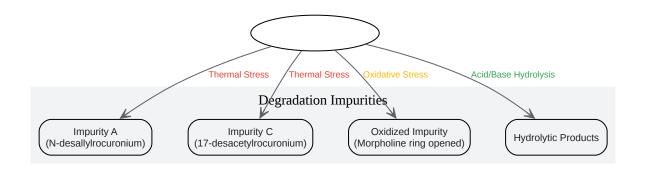




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Caption: Experimental workflow for forced degradation studies of rocuronium bromide.

Logical Relationship of Degradation



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Caption: Relationship between stress conditions and major rocuronium bromide impurities.

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References

- 1. ijrpp.com [ijrpp.com]
- 2. Structural characterization of a degradation product of rocuronium using nanoelectrospray-high resolution mass spectrometry PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. d.docksci.com [d.docksci.com]
- 5. Application of ICH Guidelines for Studying the Degradation Behavior of Rocuronium Bromide Coupled with Stability-Indicating RP-LC Method - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Application of ICH Guidelines for Studying the Degradation Behavior of Rocuronium Bromide Coupled with Stability-Indicating RP-LC Method. | Semantic Scholar [semanticscholar.org]
- 7. researchgate.net [researchgate.net]
- 8. bulletin.mfd.org.mk [bulletin.mfd.org.mk]
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